

p-Ethynylphenylalanine hydrochloride physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p-Ethynylphenylalanine*
hydrochloride

Cat. No.: *B1653659*

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Technical Guide: p-Ethynylphenylalanine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **p-Ethynylphenylalanine hydrochloride**. The information is intended to support research and development activities involving this compound, particularly in the context of drug discovery and neurochemical research.

Core Physical and Chemical Properties

p-Ethynylphenylalanine hydrochloride is the hydrochloride salt of p-Ethynylphenylalanine, a synthetic amino acid derivative. It is recognized for its role as a potent inhibitor of tryptophan hydroxylase.

Table 1: Physical and Chemical Properties of **p-Ethynylphenylalanine Hydrochloride**

Property	Value	Source(s)
IUPAC Name	(2S)-2-amino-3-(4-ethynylphenyl)propanoic acid hydrochloride	
Synonyms	4-Ethynyl-L-phenylalanine HCl, pEPA	
CAS Number	188640-63-3	
Molecular Formula	C ₁₁ H ₁₂ ClNO ₂	
Molecular Weight	225.67 g/mol	
Appearance	Off-white to light yellow solid	
Purity	≥99% (commercially available)	

Table 2: Solubility Data

Solvent	Solubility	Notes	Source(s)
Water (H ₂ O)	12 mg/mL (53.17 mM)	Sonication is recommended.	
DMSO	99 mg/mL (438.69 mM)	Sonication is recommended.	
1M HCl	240 mg/mL (1268.41 mM)	Ultrasonic and adjust pH to 1 with HCl.	
1M NaOH	240 mg/mL (1268.41 mM)	Ultrasonic and adjust pH to 11 with NaOH.	
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	3.3 mg/mL (14.62 mM)	Sonication is recommended.	

Table 3: Storage and Stability

Form	Storage Temperature	Stability	Source(s)
Powder	-20°C	≥ 3 years	
In Solvent	-80°C	≥ 1 year	

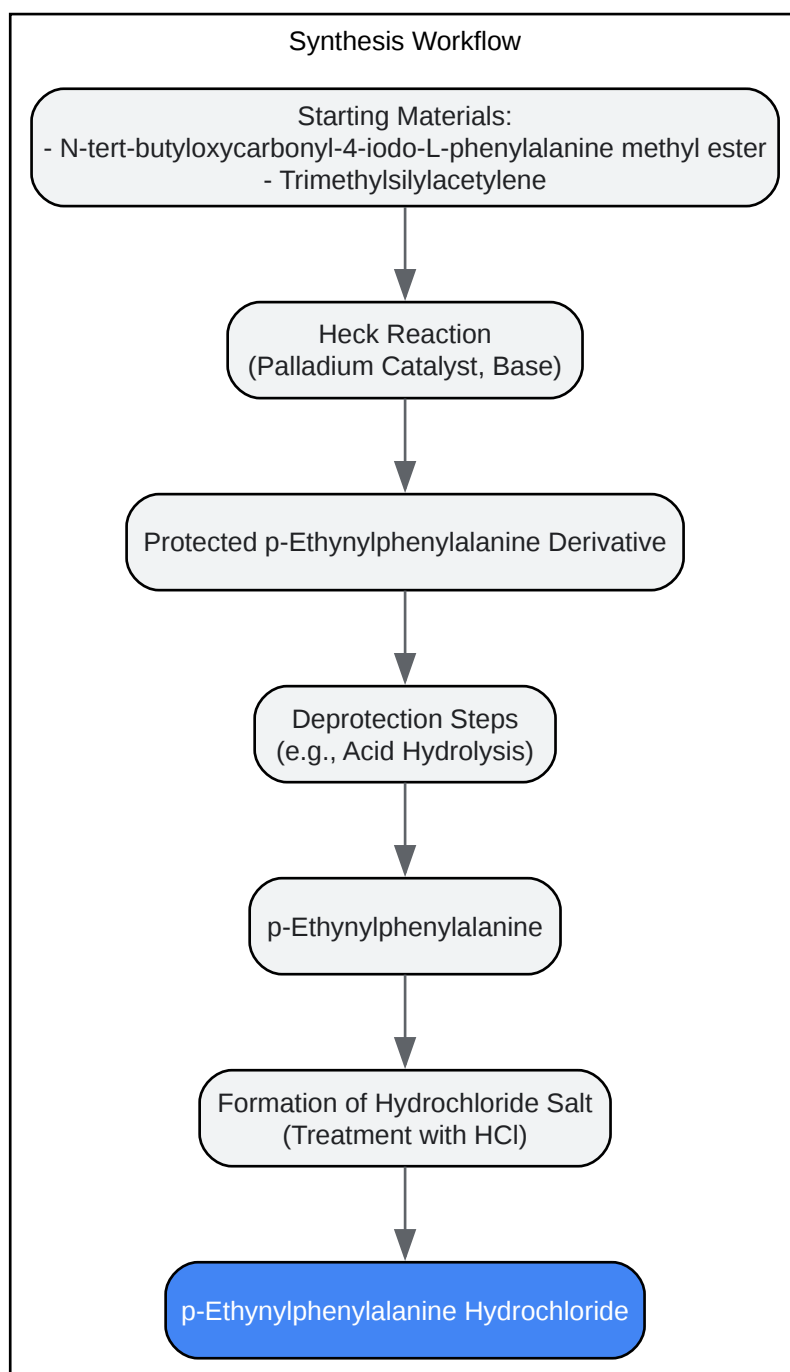
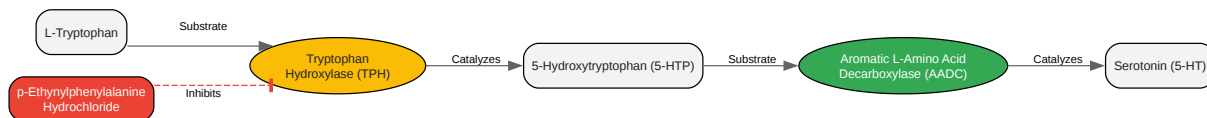
Biological Activity and Mechanism of Action

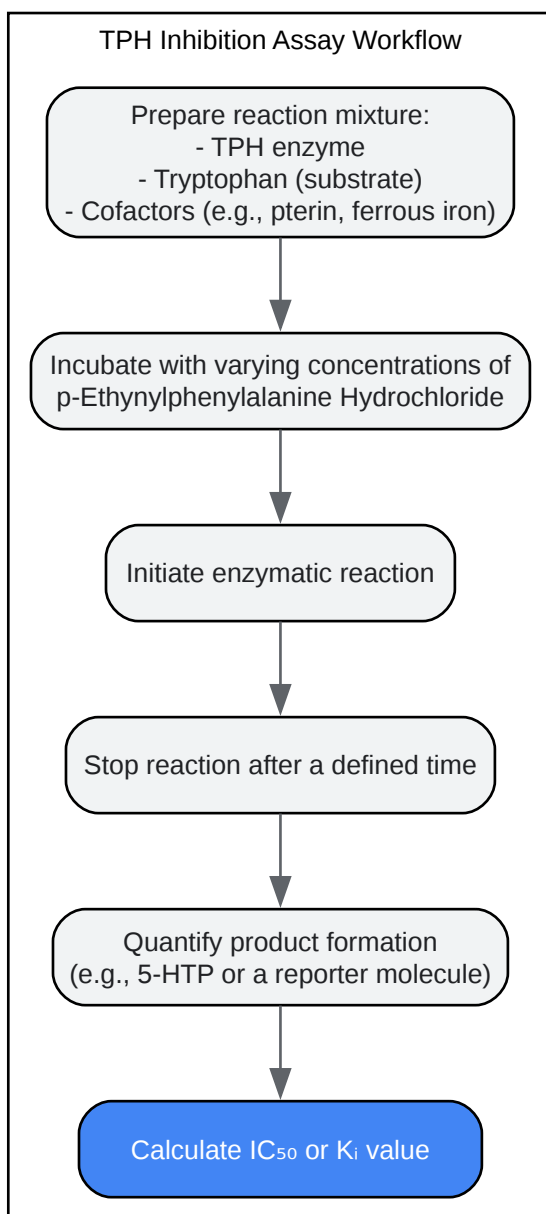
p-Ethynylphenylalanine hydrochloride is a potent, selective, and reversible competitive inhibitor of tryptophan hydroxylase (TPH), the rate-limiting enzyme in the biosynthesis of serotonin (5-hydroxytryptamine, 5-HT).[1] By inhibiting TPH, it effectively reduces the levels of serotonin and its metabolite, 5-hydroxyindole-3-acetic acid (5-HIAA), in the brain.[1]

- In Vitro Activity: It competitively and reversibly inhibits TPH with a K_i of $32.6 \pm 6.2 \mu\text{M}$ versus tryptophan.[1]
- In Vivo Activity: Administration of 30 mg/kg of p-Ethynylphenylalanine to rats resulted in a $95 \pm 5\%$ decrease in TPH activity in brain homogenates and an 85% decrease in serotonin and 5-HIAA levels 24 hours after injection.[1]
- Selectivity: The compound shows little to no inhibitory activity against other aromatic amino acid hydroxylases such as tyrosine hydroxylase, phenylalanine hydroxylase, and tyrosinase. It is also a poor ligand for the serotonin transporter and various serotonin receptors.[1]

Signaling Pathway: Inhibition of Serotonin Biosynthesis

The following diagram illustrates the serotonin biosynthesis pathway and the point of inhibition by **p-Ethynylphenylalanine hydrochloride**.





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References

- 1. p-ethynylphenylalanine: a potent inhibitor of tryptophan hydroxylase - PubMed [pubmed.ncbi.nlm.nih.gov]
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